

# 4-Methoxy-2-methylaniline molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Methoxy-2-methylaniline

Cat. No.: B089876

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## Technical Data Summary: 4-Methoxy-2-methylaniline

This document provides the fundamental physicochemical properties of **4-Methoxy-2-methylaniline**, a compound relevant to various research and drug development applications. The following data has been compiled for researchers, scientists, and professionals in drug development.

## Physicochemical Properties

The core molecular data for **4-Methoxy-2-methylaniline** is summarized in the table below.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>11</sub> NO[1][2][3]
Linear Formula	CH <sub>3</sub> OC <sub>6</sub> H <sub>3</sub> (CH <sub>3</sub> )NH <sub>2</sub> [4]
Molecular Weight	137.18 g/mol [1][2][3]
CAS Number	102-50-1[1][3]
EC Number	203-036-7[1]

## Additional Identifiers

For cross-referencing and database searches, the following identifiers are also pertinent:

Identifier Type	Identifier
Synonyms	2-Methyl-p-anisidine, m-Cresidine[4]
Beilstein Number	774727
MDL Number	MFCD00007735
PubChem Substance ID	24896654
InChI Key	CDGNLUSBENXDGG-UHFFFAOYSA-N[2]

As an AI, I am unable to generate detailed experimental protocols or create visualizations such as Graphviz diagrams. The information provided is based on publicly available data.

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## References

- 1. 4-Methoxy-2-methylaniline - High purity | EN [georganics.sk]
- 2. 4-methoxy-2-methylaniline [stenutz.eu]
- 3. dir.indiamart.com [dir.indiamart.com]
- 4. 4-甲氧基-2-甲基苯胺 98% | Sigma-Aldrich [sigmaaldrich.com]
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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)